

# improving the yield and purity of (2-Methyl-5-nitrophenyl)methanol synthesis

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## Compound of Interest

Compound Name: (2-Methyl-5-nitrophenyl)methanol

Cat. No.: B1608265

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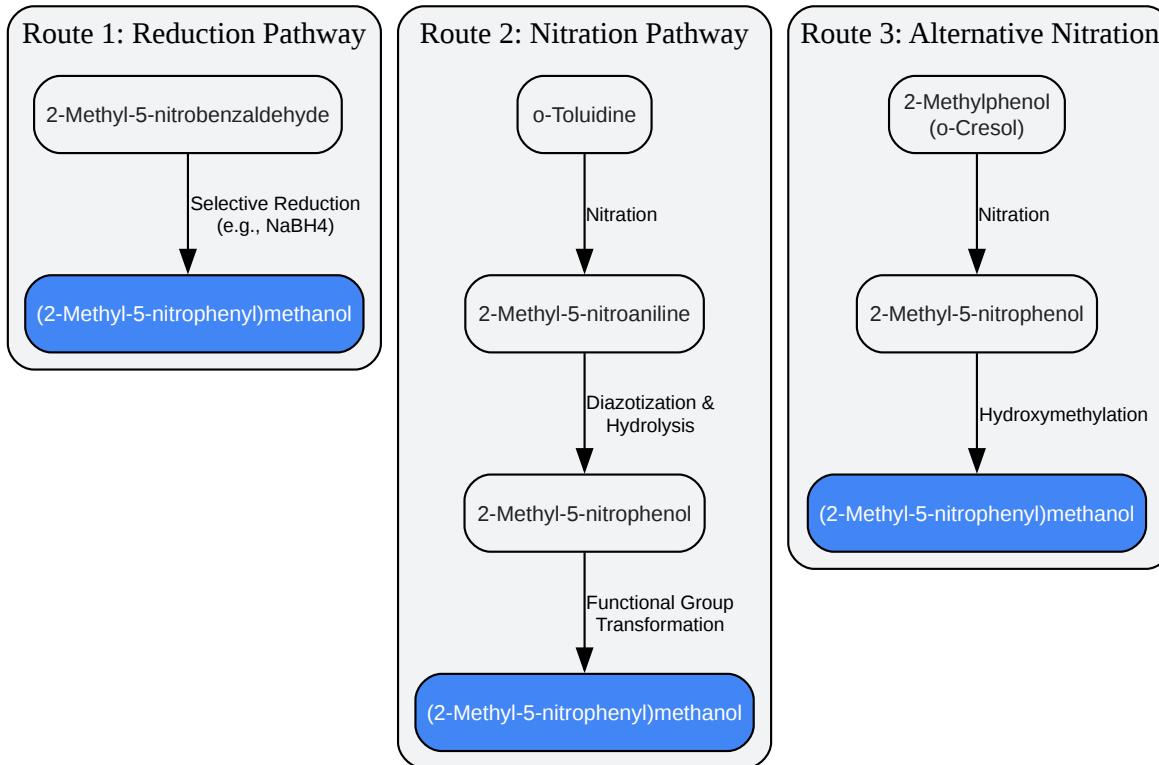
An in-depth technical guide to improving the yield and purity of **(2-Methyl-5-nitrophenyl)methanol** synthesis.

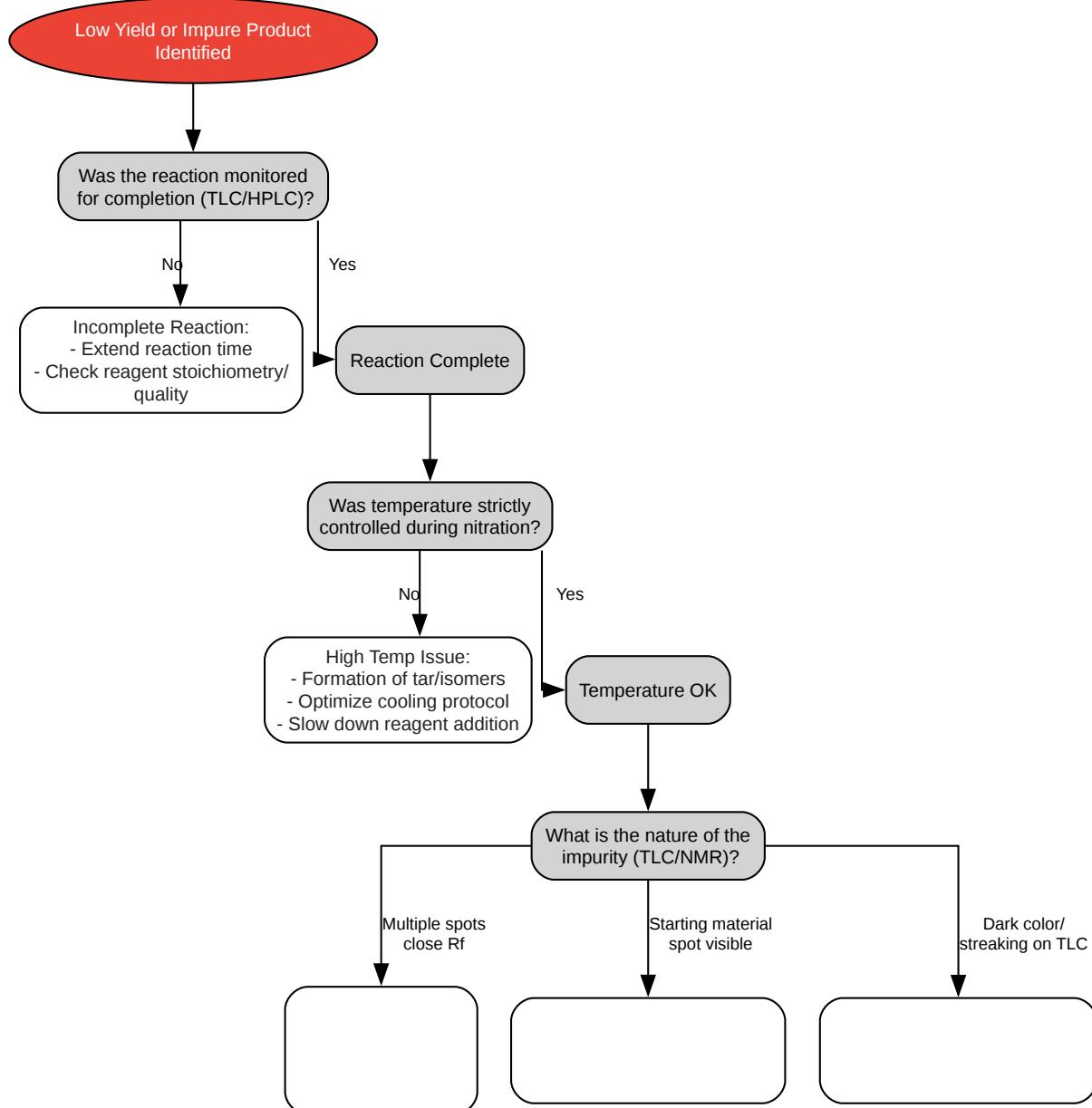
## Technical Support Center: (2-Methyl-5-nitrophenyl)methanol Synthesis

This technical support guide provides researchers, scientists, and drug development professionals with in-depth troubleshooting advice and frequently asked questions (FAQs) for the synthesis of **(2-Methyl-5-nitrophenyl)methanol** (CAS No. 22474-47-1)[1][2]. Our focus is on practical, field-tested insights to help you overcome common challenges related to reaction yield and product purity.

## Overview of Synthetic Pathways

The synthesis of **(2-Methyl-5-nitrophenyl)methanol** can be approached through several routes, primarily involving either the reduction of a carbonyl group or the nitration of a pre-functionalized aromatic ring. The choice of pathway often depends on the availability of starting materials and the desired scale of the reaction.



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## References

- 1. (2-Methyl-5-nitrophenyl)methanol (22474-47-1) for sale [vulcanchem.com]
- 2. chemscene.com [chemscene.com]
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